

4-Nitro-m-xylene material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: 4-Nitro-M-xylene

Cat. No.: B166903

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An In-depth Technical Guide to the Material Safety of **4-Nitro-m-xylene** for Scientific Professionals

Introduction: A Proactive Approach to Laboratory Safety

In the landscape of chemical research and pharmaceutical development, a profound understanding of the materials in use is not merely a regulatory requirement but the bedrock of scientific integrity and personnel safety. **4-Nitro-m-xylene** (CAS No. 89-87-2), also known as 2,4-dimethyl-1-nitrobenzene, is a versatile intermediate in organic synthesis.^{[1][2][3][4]} However, its utility is matched by a significant hazard profile that demands rigorous adherence to safety protocols. This guide moves beyond the standard template of a Material Safety Data Sheet (MSDS) to provide a deeper, more contextual understanding of **4-Nitro-m-xylene**, enabling researchers to not only follow safety procedures but to comprehend the scientific principles that underpin them.

Section 1: Chemical Identity and Physicochemical Properties

A precise understanding of a chemical's properties is fundamental to its safe handling. **4-Nitro-m-xylene** is a yellow liquid at room temperature with a molecular structure that dictates its reactivity and physical behavior.^{[2][4]} Its relatively high flash point indicates it is a combustible liquid but not highly flammable under standard laboratory conditions.^{[2][5]} Furthermore, its

density being greater than water and its poor water solubility are critical considerations for spill containment and environmental fate.[4][6]

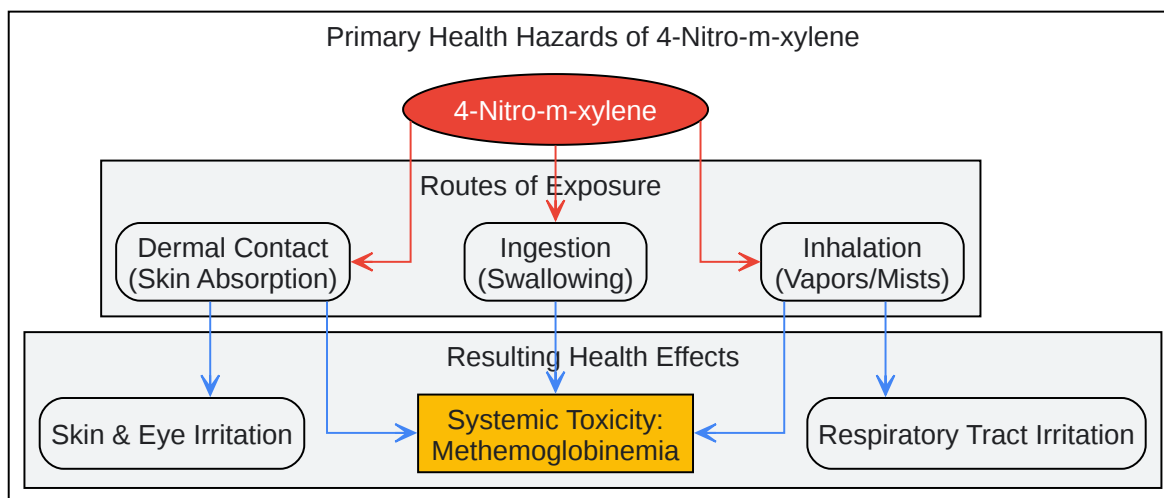
Property	Value	Source(s)
CAS Number	89-87-2	[2][3]
Molecular Formula	C ₈ H ₉ NO ₂	[3][6]
Molecular Weight	151.16 g/mol	[6][7]
Appearance	Yellow liquid	[2][4]
Melting Point	5 - 9 °C (41 - 48.2 °F)	[4][7]
Boiling Point	244 °C (471.2 °F) at 760 mmHg	[6][7]
Flash Point	107 - 121 °C (224.6 - 249.8 °F)	[2][4][5]
Density	~1.117 - 1.135 g/mL	[4][6]
Solubility	Insoluble in water; soluble in ethanol and ether.	[4][6]
Synonyms	1,3-Dimethyl-4-nitrobenzene; 2,4-dimethyl-1-nitrobenzene	[1][2]

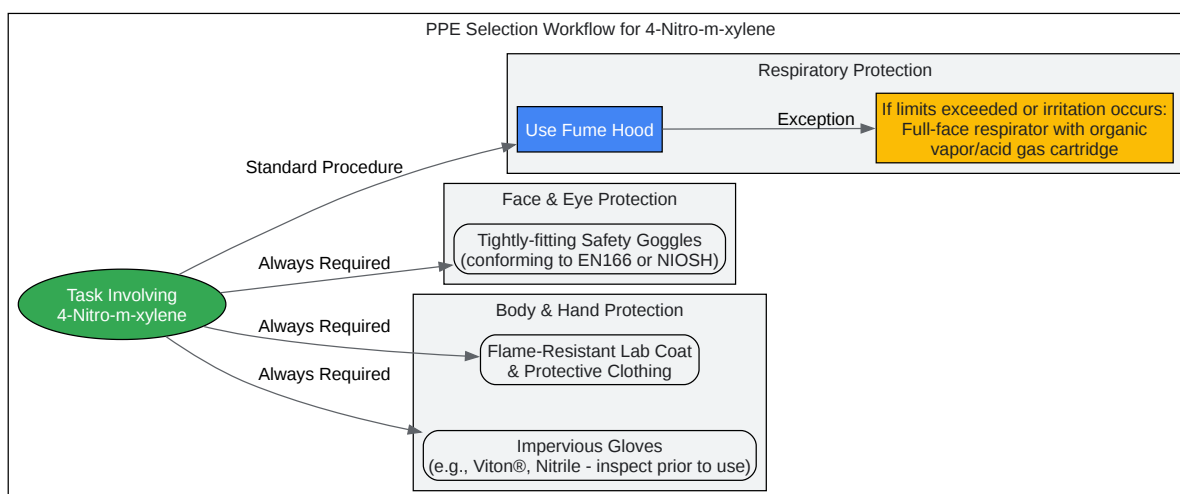
Section 2: Hazard Analysis and GHS Classification

According to the Globally Harmonized System (GHS), **4-Nitro-m-xylene** is classified as hazardous.[1][5] The primary concern is its acute toxicity via multiple routes of exposure: oral, dermal, and inhalation.[5][7] This triple threat necessitates comprehensive protective measures, as exposure can occur through accidental ingestion, skin contact, or breathing in vapors or mists.

GHS Classification	Hazard Class and Category	Hazard Statement
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed
Acute Toxicity (Dermal)	Category 4	H312: Harmful in contact with skin
Acute Toxicity (Inhalation)	Category 4	H332: Harmful if inhaled

The signal word associated with this classification is "Warning".^{[1][5][7]} The hazard statements underscore that even short-term exposure can lead to significant health effects.





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Caption: Decision workflow for selecting appropriate Personal Protective Equipment (PPE).

Detailed PPE Specifications:

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EU EN166 or US NIOSH standards. [1][2]* Skin Protection: Handle with chemical-impermeable gloves (e.g., Viton®, nitrile rubber; always inspect for integrity before use). [1][7]Wear a lab coat and other protective clothing to prevent skin exposure. [2]* Respiratory Protection: A NIOSH-approved respirator with an organic vapor/acid gas cartridge should be used if ventilation is inadequate or exposure limits are exceeded. [1][2][6]

Section 5: Safe Handling, Storage, and Incompatibility

Handling Protocols:

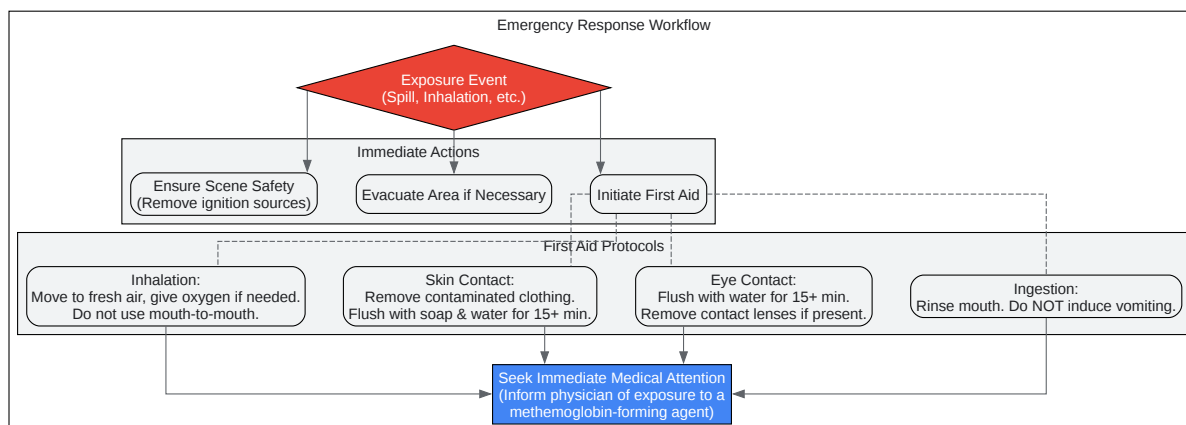
- Preparation: Before handling, ensure all engineering controls are operational and appropriate PPE is donned.
- Location: Conduct all transfers and manipulations in a well-ventilated area, such as a chemical fume hood. [1][2]3. Technique: Avoid contact with skin, eyes, and clothing. [2]Avoid the formation of dust, mists, and aerosols. [1]Use non-sparking tools to prevent ignition. [1]4. Hygiene: Wash hands and any exposed skin thoroughly after handling. [5]Do not eat, drink, or smoke in areas where the chemical is used. [1][5]

Storage Protocols:

- Store in a tightly closed container. [1][2]* The storage area must be cool, dry, and well-ventilated. [1][2]* Store away from incompatible materials, particularly strong oxidizing agents and strong bases. [1][2][5]* Keep away from heat, sparks, and open flames. [8]
Chemical Incompatibility: **4-Nitro-m-xylene** is incompatible with strong oxidizing agents and strong bases. [1][2][6]Contact with these substances can lead to vigorous, potentially hazardous reactions. Understanding these incompatibilities is crucial for preventing accidental chemical reactions in storage or during experimental procedures.

Section 6: Emergency Procedures and First Aid

A clear, pre-defined emergency plan is critical. All laboratory personnel must be trained on these procedures.



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Caption: Step-by-step workflow for emergency response to an exposure event.

Step-by-Step First Aid Measures:

- Inhalation: Immediately move the victim to fresh air. [1][2]If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration (avoid mouth-to-mouth resuscitation) and seek immediate medical attention. [1][2][5]* Skin Contact: Immediately remove all contaminated clothing. [1][5]Flush the affected skin area with plenty of soap and water for at least 15 minutes. [2][5]Seek medical attention. [2][5]* Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [2][5]Remove contact lenses if present and easy to do. [6]Seek immediate

medical attention. [2][5][6]* Ingestion: Do NOT induce vomiting. [2][5] Never give anything by mouth to an unconscious person. [1][2] Rinse the mouth with water and get immediate medical help. [1][2] Accidental Release Measures:

- Isolate: Remove all sources of ignition and evacuate non-essential personnel. [1]2. Ventilate: Ensure adequate ventilation of the spill area. [2]3. Contain: Use personal protective equipment as outlined in Section 4. Absorb the spill with an inert material such as vermiculite, sand, or earth. [2]4. Collect: Place the absorbed material into a suitable, closed container for disposal using spark-proof tools. [1]5. Decontaminate: Clean the spill area thoroughly.

Section 7: Disposal Considerations

Disposal of **4-Nitro-m-xylene** and any contaminated materials must be conducted in accordance with all applicable federal, state, and local environmental regulations. [1] Contents should be disposed of at an approved waste disposal plant. [5][7] Do not allow the chemical to enter drains or the environment. [1]

References

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- **4-Nitro-m-xylene** | CAS 89-87-2. Chemical-Suppliers. [Link]
- SAFETY DATA SHEET - **4-Nitro-m-xylene**. Fisher Scientific (UK). [Link]
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- 2,4-DIMETHYL-1-NITROBENZENE | CAS 89-87-2.

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